

Application Notes and Protocols: LY-2584702 Tosylate Salt

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Compound of Interest		
Compound Name:	LY-2584702 tosylate salt	
Cat. No.:	B560664	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

LY-2584702 is a potent and selective, ATP-competitive inhibitor of the p70 ribosomal S6 kinase (p70S6K or S6K1).[1] As a tosylate salt, LY-2584702 offers improved stability and solubility compared to its free base form, while maintaining the same biological activity.[2] This compound is a critical tool for investigating the PI3K/Akt/mTOR signaling pathway, which is frequently dysregulated in various cancers and other diseases.[1][3][4] LY-2584702 inhibits the phosphorylation of the S6 ribosomal protein, a downstream effector of p70S6K, leading to a reduction in protein synthesis and cellular proliferation.[1][3] These application notes provide detailed information on the solubility of LY-2584702 tosylate salt in Dimethyl Sulfoxide (DMSO), protocols for its preparation and use in common assays, and an overview of the signaling pathway it modulates.

Physicochemical Properties and Solubility

Chemical Formula: C₂₈H₂₇F₄N₇O₃S[5] Molecular Weight: 617.62 g/mol [5]

Solubility in DMSO

The solubility of **LY-2584702 tosylate salt** in DMSO has been reported by various suppliers, with values showing some variability. This variation may be attributed to factors such as the purity of the compound, the water content of the DMSO, and the dissolution methodology (e.g.,



use of heat or sonication). It is crucial to use fresh, anhydrous DMSO for optimal solubility.[2] A summary of the reported solubility data is presented in Table 1.

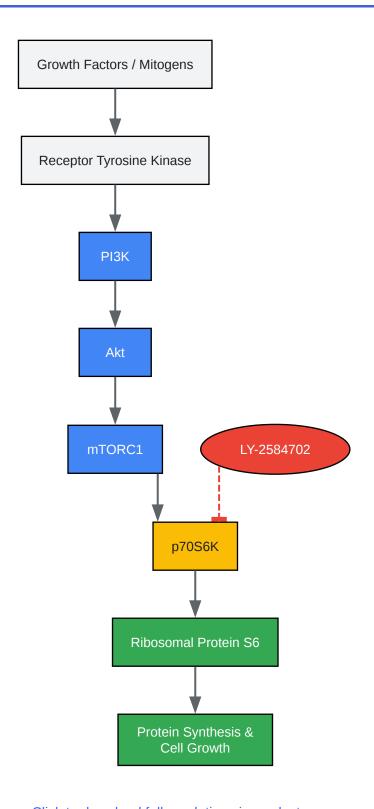
Table 1: Reported Solubility of LY-2584702 Tosylate Salt in DMSO

Supplier/Source	Reported Solubility (mg/mL)	Molar Equivalent (mM)	Notes
Selleck Chemicals	7, 25, or 100	11.33, 40.47, or 161.91	Moisture-absorbing DMSO reduces solubility.[2]
MedChemExpress	10.25	16.60	Requires ultrasonic and warming.[5]
Cayman Chemical	20	32.38	
APEXBIO	>22.3	>36.11	Warming and/or sonication may be needed for higher concentrations.[6]
TargetMol	12	19.43	Sonication is recommended.[7]
Sigma-Aldrich	2	3.24	Clear solution.

Signaling Pathway

LY-2584702 targets p70S6K, a key kinase downstream of the mTOR complex 1 (mTORC1). The activation of p70S6K is a critical event in the PI3K/Akt/mTOR signaling cascade, which regulates cell growth, proliferation, survival, and protein synthesis.[8][9] Upon activation by growth factors or nutrients, mTORC1 phosphorylates and activates p70S6K.[4] Activated p70S6K then phosphorylates several substrates, most notably the 40S ribosomal protein S6 (S6).[8][9] This phosphorylation enhances the translation of a specific subset of mRNAs that encode for ribosomal proteins and elongation factors, thereby promoting protein synthesis and cell growth.[8] LY-2584702, by inhibiting p70S6K, blocks this cascade, leading to the inhibition of S6 phosphorylation and a subsequent decrease in protein synthesis and cell proliferation.[1]





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Figure 1. Simplified signaling pathway of p70S6K and the inhibitory action of LY-2584702.

Experimental Protocols



Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **LY-2584702 tosylate salt** in DMSO.

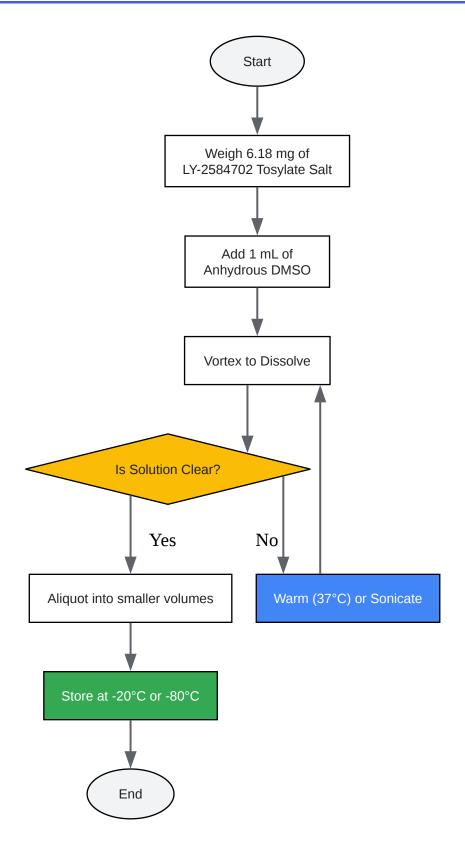
Materials:

- LY-2584702 tosylate salt (MW: 617.62 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or sonicator (optional)

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of LY-2584702 tosylate salt needed:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L x 0.001 L x 617.62 g/mol x 1000 mg/g = 6.1762 mg
- Weigh the compound: Accurately weigh approximately 6.18 mg of LY-2584702 tosylate salt and place it into a sterile vial.
- Add DMSO: Add 1 mL of anhydrous DMSO to the vial containing the compound.
- Dissolve the compound: Tightly cap the vial and vortex thoroughly. If the compound does not fully dissolve, gentle warming in a 37°C water bath or brief sonication can be applied to aid dissolution.[5][6] Visually inspect the solution to ensure it is clear and free of particulates.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the stock solution at -20°C for up to 6 months or at -80°C for up to one year.[5]
 [10]





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Figure 2. Workflow for preparing a 10 mM stock solution of **LY-2584702 tosylate salt** in DMSO.

Protocol for In Vitro Cell-Based Assays

This protocol provides a general guideline for treating cultured cells with **LY-2584702 tosylate** salt.

Materials:

- 10 mM LY-2584702 tosylate salt stock solution in DMSO
- · Cultured cells in appropriate cell culture medium
- Sterile cell culture plates
- Phosphate-Buffered Saline (PBS)

Procedure:

- Cell Seeding: Seed cells in a multi-well plate at a density appropriate for the specific assay and allow them to adhere overnight.
- Preparation of Working Solutions:
 - Thaw the 10 mM stock solution of LY-2584702.
 - Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations. The final concentration of DMSO in the medium should be kept low (typically ≤ 0.1%) to avoid solvent-induced toxicity.
 - Prepare a vehicle control using the same final concentration of DMSO in the medium as the highest concentration of the drug treatment.
- Cell Treatment:
 - Remove the existing medium from the cells.
 - Wash the cells once with sterile PBS (optional).



- Add the prepared working solutions of LY-2584702 (and the vehicle control) to the respective wells.
- Incubation: Incubate the cells for the desired period (e.g., 24, 48, or 72 hours) under standard cell culture conditions (e.g., 37°C, 5% CO₂).
- Downstream Analysis: Following incubation, proceed with the intended downstream analysis, such as cell viability assays (e.g., MTT, CCK-8), Western blotting for pS6 levels, or cell cycle analysis.[5][11]

In Vivo Formulation and Administration

For in vivo studies, **LY-2584702 tosylate salt** can be formulated for oral administration. A common formulation involves a multi-component vehicle.

Example In Vivo Formulation (for a 1 mg/mL solution):[5]

- Prepare a stock solution of LY-2584702 in DMSO.
- Sequentially add the following solvents, ensuring the solution is clear after each addition:
 - 10% DMSO
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline

Administration:

LY-2584702 has been administered orally to mice at doses such as 2.5 mg/kg and 12.5 mg/kg, typically twice daily (BID).[5][10]

Note: For all in vivo experiments, it is recommended to prepare the formulation fresh on the day of use.[10]

Safety and Handling



- LY-2584702 tosylate salt should be handled by trained personnel in a laboratory setting.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

Disclaimer: This document is intended for research use only and is not a guide for medical applications. The protocols provided are general guidelines and may require optimization for specific experimental conditions.

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